

issues with (S,R,S)-AHPC-Me-C10-Br solubility in DMSO

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Compound of Interest

Compound Name: (S,R,S)-AHPC-Me-C10-Br

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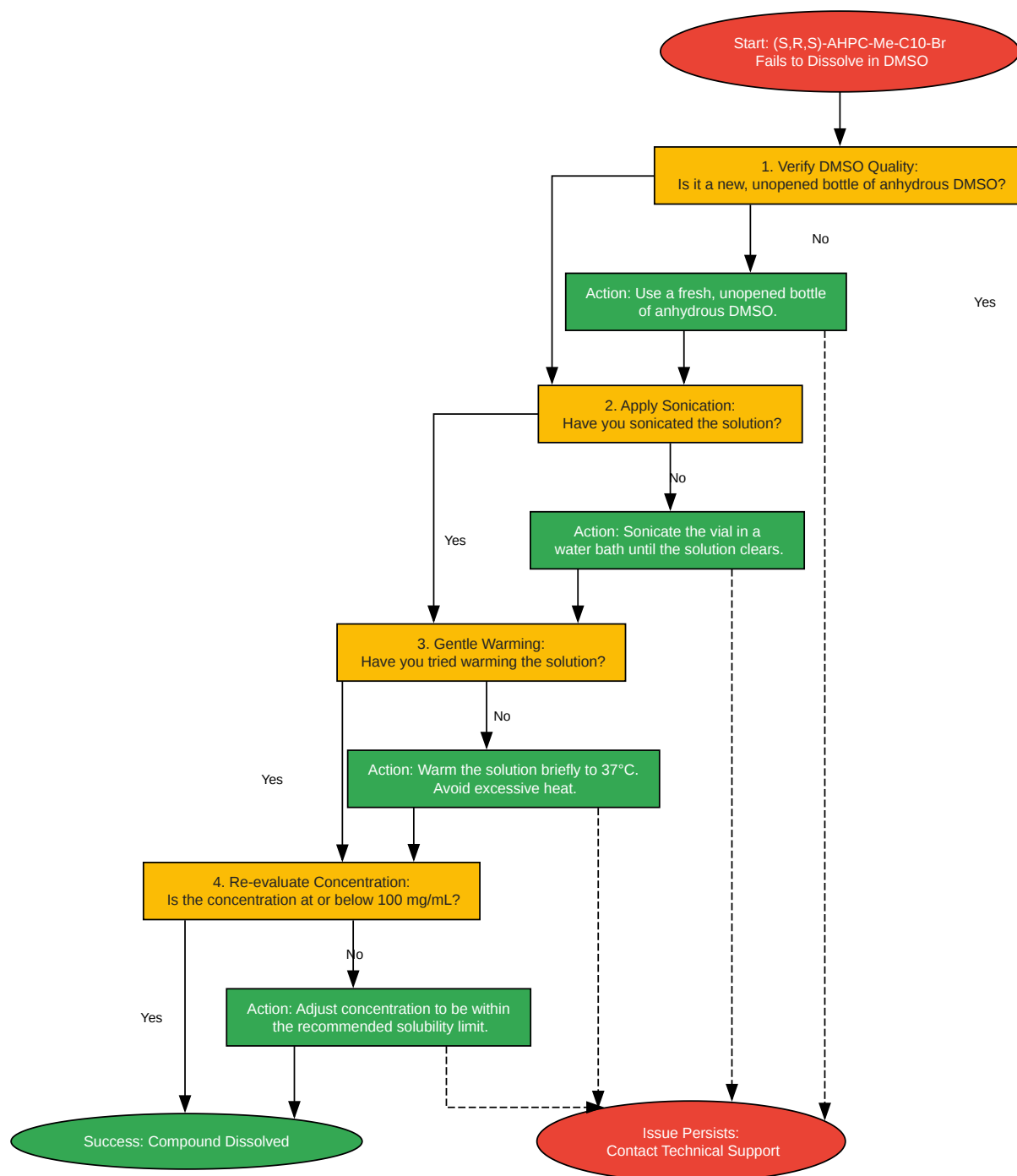
This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with (S,R,S)-AHPC-Me-C10-Br, particularly concerning its solubility in DMSO.

Troubleshooting Guide: Solubility Issues in DMSO

Difficulties in dissolving (S,R,S)-AHPC-Me-C10-Br in DMSO can often be resolved by following proper laboratory procedures. Below is a guide to troubleshoot and resolve common solubility challenges.

Observed Issue: Precipitate forms in the DMSO solution, or the compound does not fully dissolve.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for dissolving **(S,R,S)-AHPC-Me-C10-Br** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the maximum recommended concentration of **(S,R,S)-AHPC-Me-C10-Br** in DMSO?

A1: The maximum reported solubility of **(S,R,S)-AHPC-Me-C10-Br** in DMSO is 100 mg/mL, which corresponds to a molar concentration of 144.56 mM.^{[1][2]} It is critical to note that achieving this concentration often requires ultrasonication.

Q2: My compound is not dissolving in DMSO, even at a lower concentration. What could be the issue?

A2: The most common reason for poor solubility is the quality of the DMSO. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air.^{[1][2][3]} This absorbed water can significantly decrease the solubility of many organic compounds. Always use a fresh, unopened bottle of anhydrous (dry) DMSO for the best results.

Q3: The product datasheet mentions ultrasonication. Is this step necessary?

A3: Yes, for high concentrations, ultrasonication is often required to facilitate dissolution.^{[1][2][4]} If you observe any particulate matter after vortexing, sonicating the solution in a water bath is recommended until the solution becomes clear.

Q4: Can I warm the solution to help it dissolve?

A4: Gentle warming to approximately 37°C can aid in dissolution. However, prolonged or excessive heating should be avoided to prevent potential degradation of the compound.

Q5: How should I store the stock solution of **(S,R,S)-AHPC-Me-C10-Br** in DMSO?

A5: Stock solutions should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Quantitative Data Summary

The following table summarizes the solubility of **(S,R,S)-AHPC-Me-C10-Br** and related compounds in DMSO.

Compound	Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
(S,R,S)-AHPC-Me-C10-Br	DMSO	100	144.56	Requires ultrasonication; use of newly opened, anhydrous DMSO is critical. [1][2]
(S,R,S)-AHPC-Me hydrochloride	DMSO	100	207.88	Requires ultrasonication. [5]
(S,R,S)-AHPC	DMSO	86	199.73	Use of fresh DMSO is recommended as moisture can reduce solubility. [3]
(S,R,S)-AHPC-Boc	DMSO	100	188.44	Requires ultrasonication. [4]

Experimental Protocols

Protocol for Preparing a 100 mg/mL Stock Solution of **(S,R,S)-AHPC-Me-C10-Br** in DMSO

Materials:

- **(S,R,S)-AHPC-Me-C10-Br** (solid)
- Anhydrous DMSO (new, unopened bottle)
- Sterile microcentrifuge tubes or vials

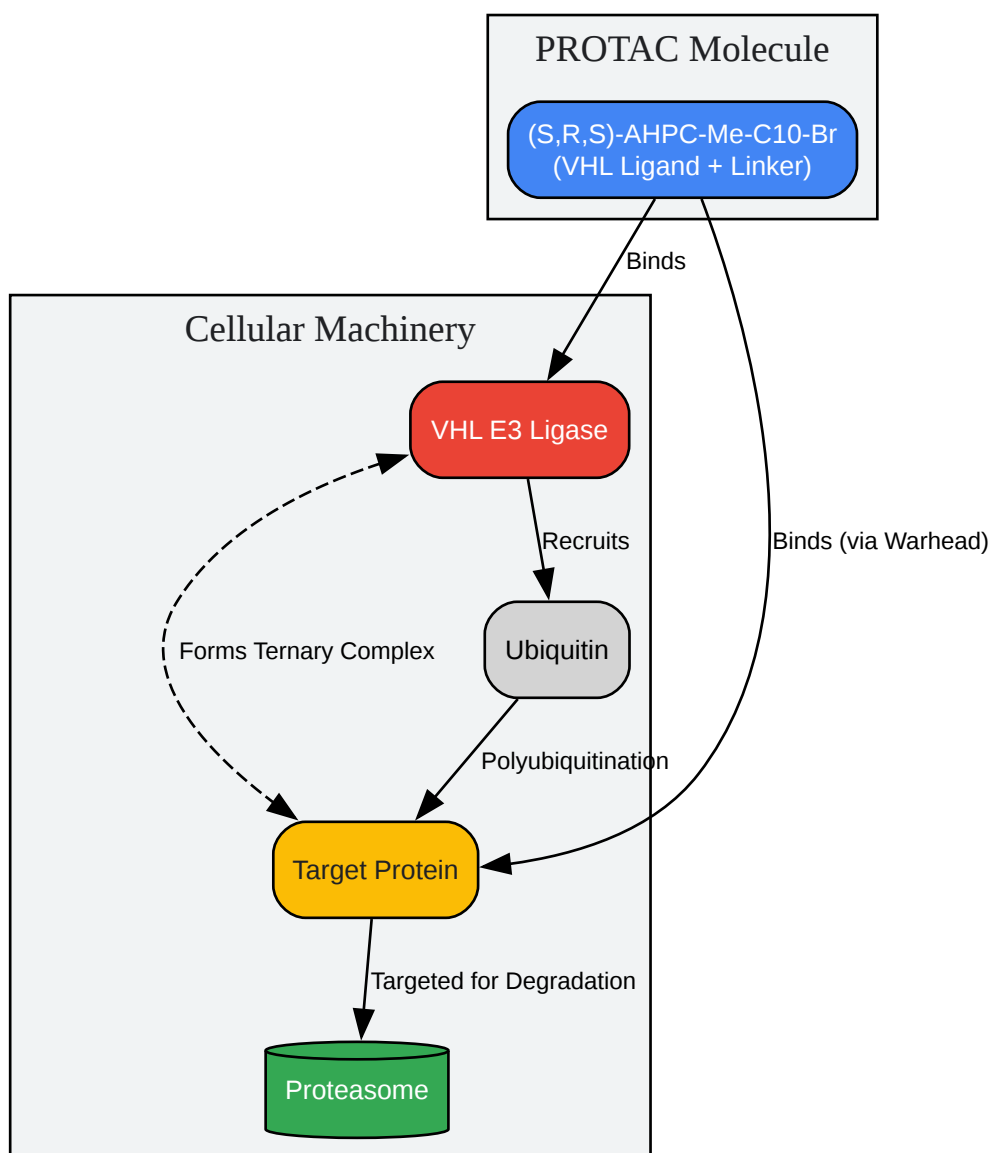
- Vortex mixer
- Water bath sonicator

Procedure:

- **Preparation:** In a sterile environment, weigh the desired amount of **(S,R,S)-AHPC-Me-C10-Br**. For a 100 mg/mL solution, if you weigh 10 mg of the compound, you will need 100 μ L of DMSO.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the compound.
- **Initial Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- **Sonication:** If the solution is not clear and free of particulates, place the vial in a water bath sonicator. Sonicate the solution in intervals of 5-10 minutes until all solid has dissolved.
- **Storage:** Once the compound is fully dissolved, aliquot the stock solution into single-use volumes in sterile tubes. Store at -20°C for up to one month or -80°C for up to six months.

Signaling Pathway and Compound Function

(S,R,S)-AHPC-Me-C10-Br is a ligand-linker conjugate. It incorporates a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.^[1] This is a key component in the development of Proteolysis Targeting Chimeras (PROTACs).



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Caption: Role of **(S,R,S)-AHPC-Me-C10-Br** in PROTAC-mediated protein degradation.

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